

Essential Safety and Disposal Protocol for 4-Hydroxyphenethyl Acrylate

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Compound of Interest

Compound Name: 4-Hydroxyphenethyl acrylate

Cat. No.: B15222305

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Disclaimer: No specific Safety Data Sheet (SDS) for **4-Hydroxyphenethyl Acrylate** was located. The following information is compiled from SDSs of structurally similar acrylate compounds, including 2-hydroxyethyl acrylate and 4-hydroxybutyl acrylate. This guidance should be used as a preliminary safety reference, and a comprehensive, substance-specific risk assessment should be conducted by qualified personnel before handling.

This document provides crucial safety and logistical information for the proper handling and disposal of **4-Hydroxyphenethyl Acrylate**, designed for researchers, scientists, and professionals in drug development. The procedural guidance aims to ensure safe laboratory practices and environmental stewardship.

Quantitative Data on Structurally Similar Acrylates

The following table summarizes key quantitative data from the Safety Data Sheets of analogous acrylate compounds. This information is intended to provide an approximation of the potential hazards associated with **4-Hydroxyphenethyl Acrylate**.

Property	2-Hydroxyethyl Acrylate	4-Hydroxybutyl Acrylate	General Acrylate Hazards
Acute Oral Toxicity	Category 4	Harmful if swallowed[1]	Harmful if swallowed.
Acute Dermal Toxicity	Category 2	Harmful in contact with skin	Can be harmful or fatal in contact with skin.
Skin Corrosion/Irritation	Category 1B	Causes skin irritation[1]	Causes severe skin burns and irritation.[1][2]
Eye Damage/Irritation	Category 1	Causes serious eye damage[1]	Causes serious eye damage.[1][2]
Skin Sensitization	Category 1	May cause an allergic skin reaction[1]	May cause an allergic skin reaction.[1][2]
Aquatic Toxicity	-	Harmful to aquatic life[1]	Toxic or harmful to aquatic life.[1][2]

Experimental Protocols: Spill and Disposal Procedures

The following protocols are based on established procedures for handling hazardous acrylate compounds.

Personal Protective Equipment (PPE): Before initiating any procedure, ensure appropriate PPE is worn. This includes, but is not limited to:

- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Covering: A lab coat or chemical-resistant apron.

- **Respiratory Protection:** Use in a well-ventilated area or with a fume hood. If vapors or aerosols are generated, a respirator may be necessary.

Spill Neutralization and Cleanup: In the event of a spill, the following steps should be taken:

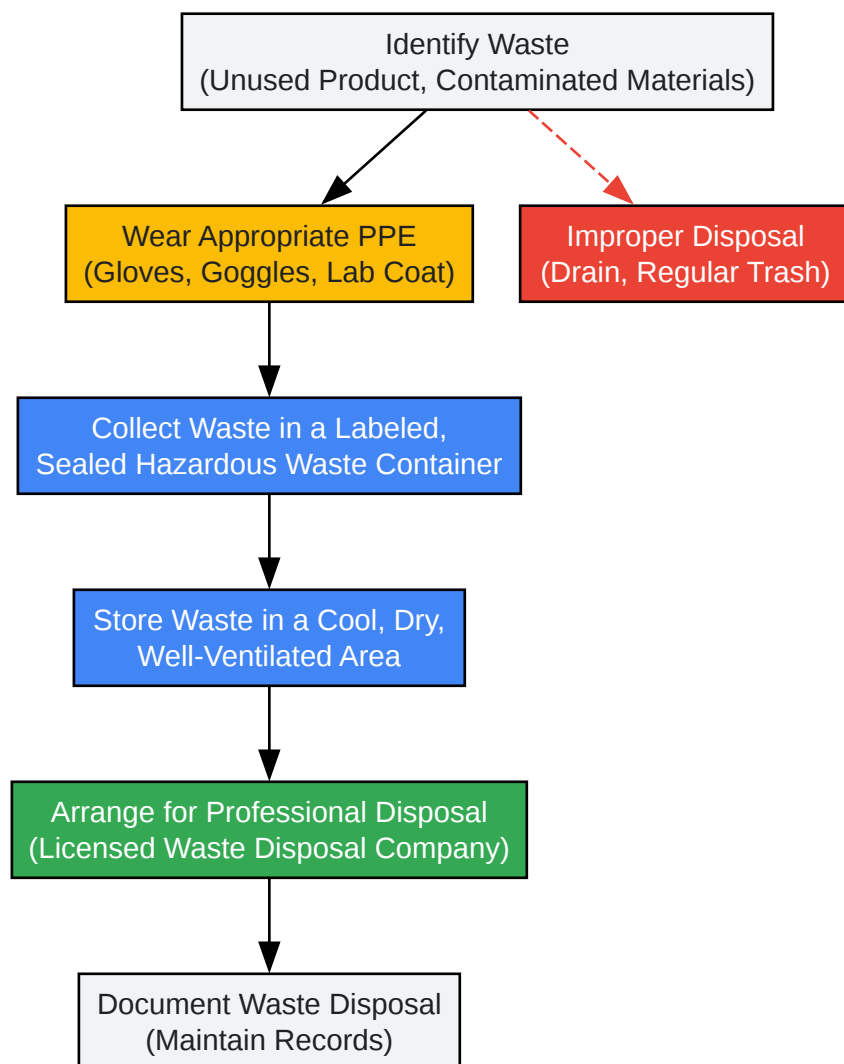
- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- **Containment:** For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.
- **Collection:** Carefully collect the absorbed material into a suitable, labeled, and sealable container for disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.

Disposal of Unused Product and Contaminated Materials: All waste containing **4-Hydroxyphenethyl Acrylate** must be treated as hazardous waste.

- **Waste Collection:** Collect unused product and any contaminated materials (e.g., absorbent pads, gloves, labware) in a designated, clearly labeled, and sealed hazardous waste container.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents and reducing agents.^[2]
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through a licensed and approved waste disposal company. Do not dispose of this chemical down the drain or in regular trash.^[2]

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **4-Hydroxyphenethyl Acrylate**.



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Caption: Disposal workflow for **4-Hydroxyphenethyl Acrylate**.

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References

- 1. [download.basf.com](https://www.download.basf.com) [[download.basf.com](https://www.download.basf.com)]
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